

Troubleshooting inconsistent results with α,β -methylene ADP trisodium salt

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Compound of Interest

Compound Name: *MethADP trisodium*

Cat. No.: *B10854124*

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Technical Support Center: α,β -methylene ADP Trisodium Salt

Welcome to the technical support center for α,β -methylene ADP trisodium salt. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting experiments and addressing inconsistencies observed when using this compound.

Frequently Asked Questions (FAQs)

Q1: What is α,β -methylene ADP trisodium salt and what are its primary applications?

α,β -methylene ADP trisodium salt, also known as AOPCP or AMPCP, is a stable analog of adenosine diphosphate (ADP). Its primary application is as a potent and selective inhibitor of ecto-5'-nucleotidase (CD73)[1]. This enzyme is responsible for the extracellular conversion of AMP to adenosine. By inhibiting CD73, α,β -methylene ADP trisodium salt blocks the production of adenosine, which can be useful in various research contexts, including cancer therapy and immunology[1]. It is also used to study purinergic signaling, although it has complex effects on P2 receptors.

Q2: What is the difference between α,β -methylene ADP and α,β -methylene ATP?

It is crucial to distinguish between α,β -methylene ADP and α,β -methylene ATP. While both are stable analogs of their respective parent nucleotides, they have different biological activities. α,β -methylene ADP is primarily an inhibitor of ecto-5'-nucleotidase (CD73)[1]. In contrast, α,β -methylene ATP is a potent agonist for P2X1 and P2X3 receptors and is often used to study these ion channels[2][3][4]. Using one in place of the other will lead to significantly different and incorrect experimental outcomes.

Q3: How should I store α,β -methylene ADP trisodium salt?

Proper storage is critical to maintain the stability and activity of the compound. For long-term storage, the solid powder form should be kept at -20°C [5]. Once dissolved in a solvent, it is recommended to store the solution at -80°C for up to one year[2]. Avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

Q4: What is the best solvent for dissolving α,β -methylene ADP trisodium salt?

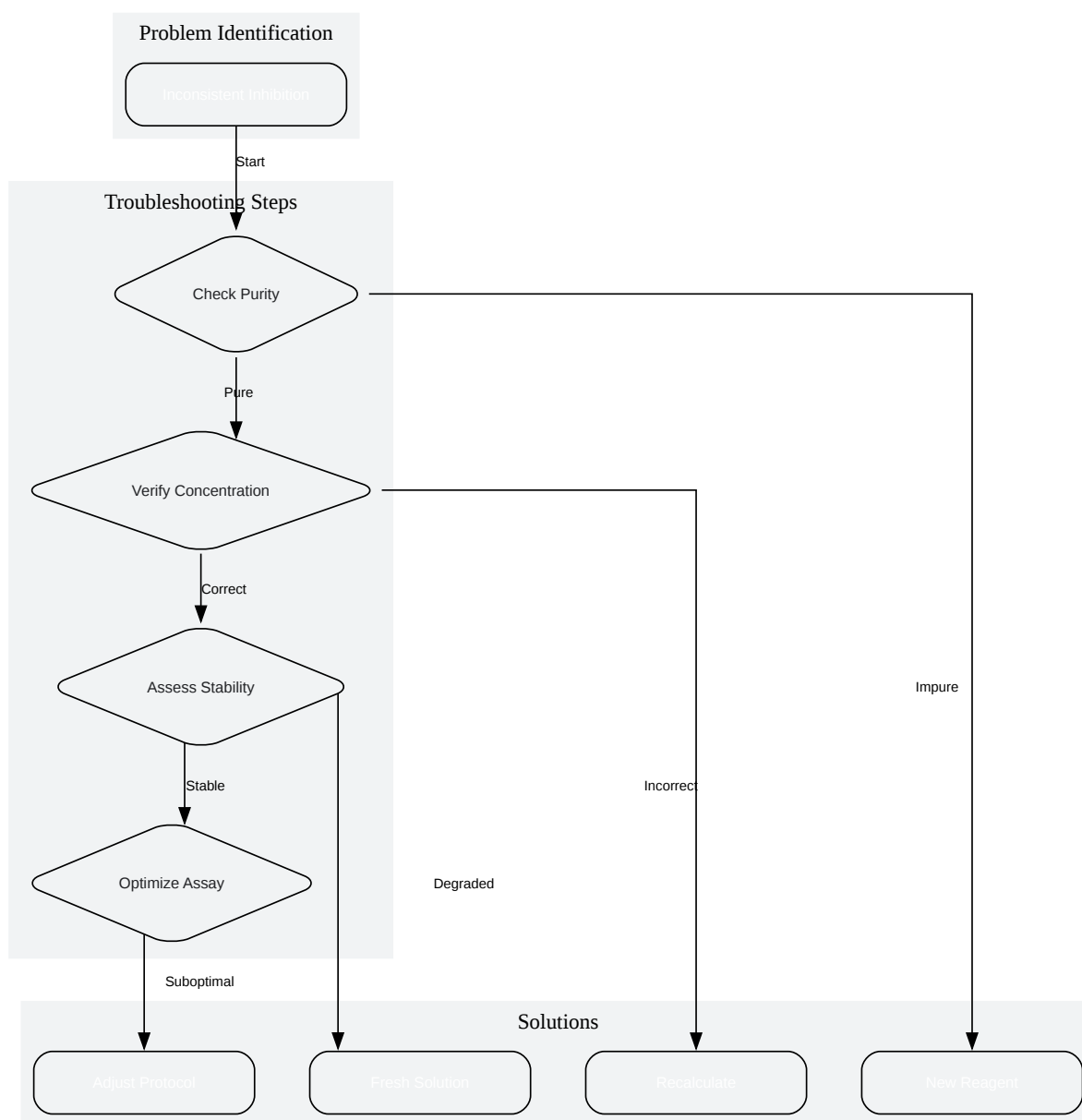
α,β -methylene ADP trisodium salt is soluble in water. For example, it is soluble up to 100 mg/mL in water[2]. For biological experiments, sterile, nuclease-free water or a buffered solution such as PBS (pH 7.2) is recommended[4]. Sonication may be required to fully dissolve the compound[2]. Always refer to the manufacturer's datasheet for specific solubility information, as it may vary slightly between batches.

Troubleshooting Guide

Issue 1: Inconsistent or lower-than-expected inhibition of ecto-5'-nucleotidase (CD73).

If you are observing variable or weak inhibition of CD73 activity, consider the following potential causes and solutions.

Troubleshooting Workflow for Inconsistent CD73 Inhibition



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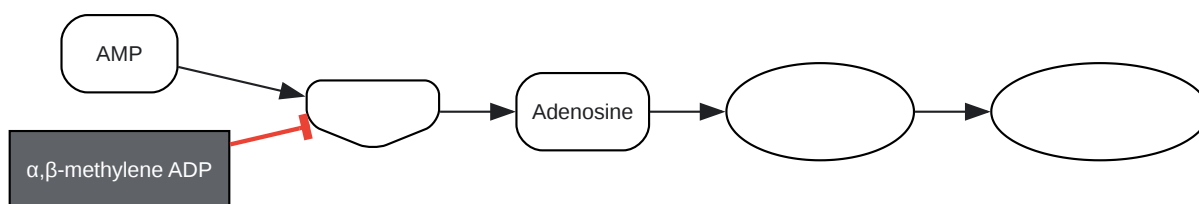
Caption: A flowchart for troubleshooting inconsistent results.

- Potential Cause 1: Purity of the Compound. The purity of α,β -methylene ADP trisodium salt can vary between suppliers and batches. Impurities can interfere with the assay.
 - Solution: Always use a high-purity grade ($\geq 95\%$) of the compound, as confirmed by the supplier's certificate of analysis[4]. If in doubt, consider purchasing from a different supplier or having the purity independently verified.
- Potential Cause 2: Incorrect Concentration. Errors in calculating the concentration of the stock solution or dilutions can lead to inconsistent results.
 - Solution: Double-check all calculations for molarity and dilutions. The molecular weight of the trisodium salt is approximately 571.15 g/mol, but this can vary with hydration, so always refer to the lot-specific information provided by the manufacturer.
- Potential Cause 3: Compound Degradation. Although it is a stable analog, improper storage or handling can lead to degradation.
 - Solution: Prepare fresh solutions for each experiment and avoid repeated freeze-thaw cycles. Store stock solutions in small aliquots at -80°C .
- Potential Cause 4: Assay Conditions. The inhibitory activity can be influenced by the pH, temperature, and presence of other ions in the assay buffer.
 - Solution: Ensure that the assay buffer conditions are optimal for ecto-5'-nucleotidase activity and are consistent across all experiments.

Issue 2: Unexpected biological effects not related to CD73 inhibition.

If you observe off-target effects, it may be due to the compound's interaction with other purinergic receptors.

Signaling Pathway of α,β -methylene ADP as a CD73 Inhibitor



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Caption: Inhibition of adenosine production by α,β -methylene ADP.

- Potential Cause: Interaction with P2Y Receptors. While highly selective for CD73, at high concentrations, α,β -methylene ADP may interact with P2Y receptors, which are also activated by ADP[6].
 - Solution: Perform dose-response experiments to determine the optimal concentration for CD73 inhibition with minimal off-target effects. Include appropriate controls, such as cells known to express different P2Y receptor subtypes, to assess off-target activity.

Experimental Protocols

General Protocol for Ecto-5'-Nucleotidase (CD73)

Inhibition Assay

This protocol provides a general framework. Specific parameters may need to be optimized for your experimental system.

- Reagent Preparation:
 - Prepare a stock solution of α,β -methylene ADP trisodium salt (e.g., 10 mM) in nuclease-free water. Store at -80°C in aliquots.
 - Prepare a working solution by diluting the stock solution in the assay buffer.
 - Prepare the substrate solution (e.g., AMP) in the assay buffer.
 - Prepare the assay buffer (e.g., Tris-HCl buffer, pH 7.4, containing MgCl_2).

- Assay Procedure:
 - Add the desired concentration of α,β -methylene ADP trisodium salt to the reaction wells.
 - Add the source of ecto-5'-nucleotidase (e.g., cell lysate, purified enzyme).
 - Pre-incubate the inhibitor and the enzyme for a defined period (e.g., 15 minutes) at the optimal temperature (e.g., 37°C).
 - Initiate the reaction by adding the AMP substrate.
 - Incubate for a specific time, ensuring the reaction is in the linear range.
 - Stop the reaction (e.g., by adding a stopping reagent).
- Detection of Product Formation:
 - Measure the amount of product (adenosine or inorganic phosphate) formed. This can be done using various methods, such as HPLC, colorimetric assays (e.g., malachite green assay for phosphate), or fluorescent assays.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of the inhibitor compared to the control (no inhibitor).
 - Determine the IC_{50} value by fitting the dose-response data to a suitable equation.

Quantitative Data Summary

The following table summarizes key quantitative information for α,β -methylene ADP trisodium salt from various suppliers. Note that values may vary between batches.

Parameter	Typical Value	Source(s)
Molecular Weight	~571.15 g/mol	[7][8]
Purity	≥90-98% (HPLC)	[7][9]
Solubility in Water	Up to 100 mM	[7]
Storage (Solid)	-20°C	[5][7]
Storage (Solution)	-80°C	[2]

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References

- 1. α,β -Methylene-ADP (AOPCP) Derivatives and Analogues: Development of Potent and Selective ecto-5'-Nucleotidase (CD73) Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. α,β -Methylene ATP trisodium | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- 5. α,β -Methylene-ATP Trisodium Salt-江苏申基生物科技有限公司 [syngenebio.com]
- 6. α,β -Methylene-ADP (AOPCP) Derivatives and Analogues: Development of Potent and Selective ecto-5'-Nucleotidase (CD73) Inhibitors. | Semantic Scholar [semanticscholar.org]
- 7. rndsystems.com [rndsystems.com]
- 8. α,β -Methylene ATP trisodium | α,β -Methyleneadenosine 5'-triphosphate(sodium salt) | P2X Receptor | Ambeed.com [ambeed.com]
- 9. scbt.com [scbt.com]
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